

# A Comparative Guide to Commercial Sources of Cholesteryl Palmitate-d31 for Researchers

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## *Compound of Interest*

Compound Name: *Cholesteryl palmitate-d31*

Cat. No.: *B15557434*

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For researchers and drug development professionals utilizing **Cholesteryl palmitate-d31** as an internal standard or tracer in mass spectrometry-based analyses, selecting a high-quality commercial source is paramount for data accuracy and reproducibility. This guide provides a comparative overview of commercially available **Cholesteryl palmitate-d31**, focusing on key product specifications and the analytical methods for its characterization.

## Product Specifications at a Glance

A summary of quantitative data from various suppliers is presented below to facilitate a direct comparison of their **Cholesteryl palmitate-d31** offerings.

Supplier	Chemical Purity	Isotopic Enrichment	Available Sizes	Price (USD)
Larodan	>98% <sup>[1]</sup>	Information not readily available	100 mg <sup>[1]</sup>	~\$1,860 (€1,725.00) <sup>[1]</sup>
MedChemExpress	Information not readily available	Information not readily available	Multiple sizes available	Price on request
Cayman Chemical	Information not readily available for d31 version; related d7 version is ≥99% deuterated forms (d1-d7) <sup>[2]</sup>	Information not readily available for d31 version; related Palmitic Acid-d31 is ≥99% deuterated forms (d1-d31) <sup>[3]</sup>	Multiple sizes available	Price on request
Sigma-Aldrich	≥98% (for non-deuterated)	Information not readily available	1 g (for non-deuterated)	\$110.00 (for non-deuterated)
Avanti Polar Lipids	>99% (for related deuterated lipids) <sup>[4]</sup>	Information not readily available	Multiple sizes available	Price on request

Note: Prices are subject to change and may not include shipping and handling fees. It is recommended to contact the suppliers directly for the most current pricing and availability.

## Key Experimental Protocols

Accurate characterization and quantification of **Cholestryl palmitate-d31** are crucial for its effective use in research. The following sections detail established experimental methodologies for the analysis of cholestryl esters.

## Mass Spectrometry Analysis of Cholestryl Esters

Mass spectrometry (MS) is the primary technique for the analysis of **Cholestryl palmitate-d31**, often in conjunction with gas chromatography (GC) or liquid chromatography (LC).

Sample Preparation:

A common method for extracting lipids, including cholesteryl esters, from biological matrices is the Bligh and Dyer method. This involves a biphasic extraction using a chloroform/methanol/water solvent system to separate lipids from other cellular components.

#### GC-MS Protocol:

- Derivatization: To increase volatility for GC analysis, cholesteryl esters can be derivatized.
- Gas Chromatography: A capillary column is used to separate the analytes based on their boiling points and interactions with the stationary phase.
- Mass Spectrometry: The eluted compounds are ionized, and the mass-to-charge ratio of the resulting fragments is measured. For **Cholesteryl palmitate-d31**, the significant mass shift due to the 31 deuterium atoms allows for clear differentiation from its non-deuterated counterpart.

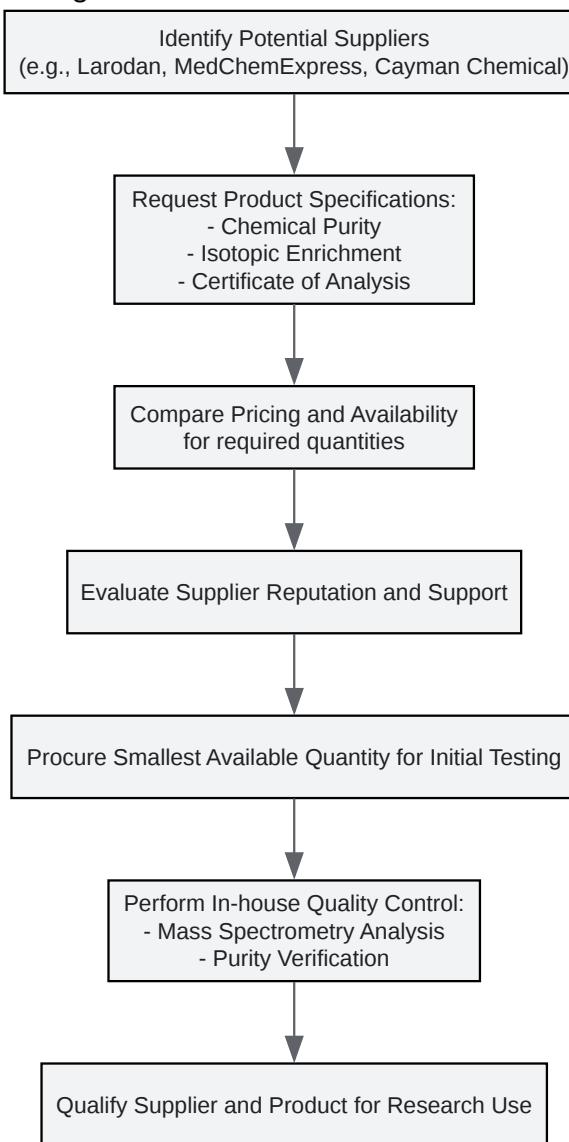
#### LC-MS Protocol:

- Chromatography: Reversed-phase liquid chromatography is typically employed to separate cholesteryl esters.
- Ionization: Electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) are common ionization techniques for LC-MS analysis of lipids.
- Mass Analysis: A triple quadrupole or high-resolution mass spectrometer can be used for sensitive and specific detection and quantification.

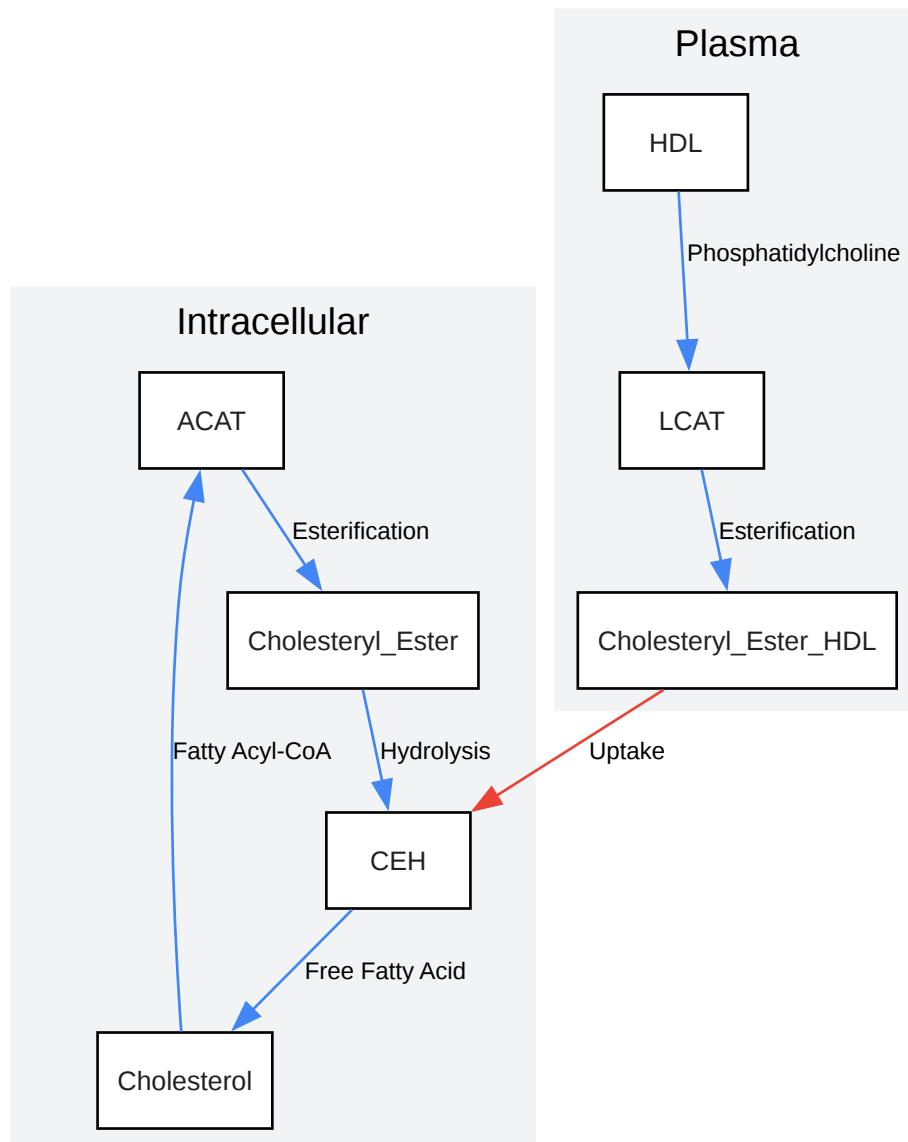
## Logical Workflow for Supplier Selection

The process of selecting a suitable commercial source for **Cholesteryl palmitate-d31** involves several critical steps, as illustrated in the workflow diagram below. This diagram, generated using the DOT language, outlines a logical progression from initial supplier identification to final product qualification.

## Workflow for Selecting a Commercial Source of Cholestryl Palmitate-d31



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